

High-Purity Hexafluoroethane: Application Notes and Protocols for Purification

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Compound of Interest

Compound Name: Hexafluoroethane

Cat. No.: B1207929

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Introduction

Hexafluoroethane (C₂F₆), a perfluorocarbon, is a critical component in the semiconductor industry, primarily utilized as a plasma etchant for silicon dioxide and silicon nitride films. The relentless drive towards smaller feature sizes and more complex integrated circuits necessitates the use of ultra-high-purity C₂F₆. Even trace amounts of impurities, such as other fluorocarbons, hydrochlorofluorocarbons (HCFCs), moisture, and non-condensable gases, can adversely affect etching processes, leading to device defects and reduced manufacturing yields. This document provides detailed application notes and experimental protocols for the purification of **hexafluoroethane** to meet the stringent requirements of high-purity applications.

Key Purification Techniques

Several techniques are employed to purify **hexafluoroethane**, each targeting specific types of impurities. The most common and effective methods include:

- **Azeotropic Distillation:** Highly effective for removing impurities that form azeotropes with C₂F₆, such as hydrogen chloride (HCl).
- **Adsorption:** Utilizes porous materials to selectively remove a wide range of impurities. This can be performed through Pressure Swing Adsorption (PSA) or Temperature Swing Adsorption (TSA).

- **Cryogenic Distillation:** A low-temperature distillation process to separate components with different boiling points.
- **Membrane Separation:** Employs semi-permeable membranes to separate gases based on differences in permeation rates.

Application Note 1: Azeotropic Distillation for HCl Removal

Objective: To remove hydrogen chloride (HCl) impurities from a crude **hexafluoroethane** stream. HCl can form an azeotrope with C₂F₆, making simple distillation ineffective. Azeotropic distillation introduces an entrainer to break this azeotrope, allowing for efficient separation.

Principle: An entrainer is added to the C₂F₆/HCl mixture, which forms a new, lower-boiling azeotrope with one of the components (typically HCl). This new azeotrope is then easily separated by distillation.

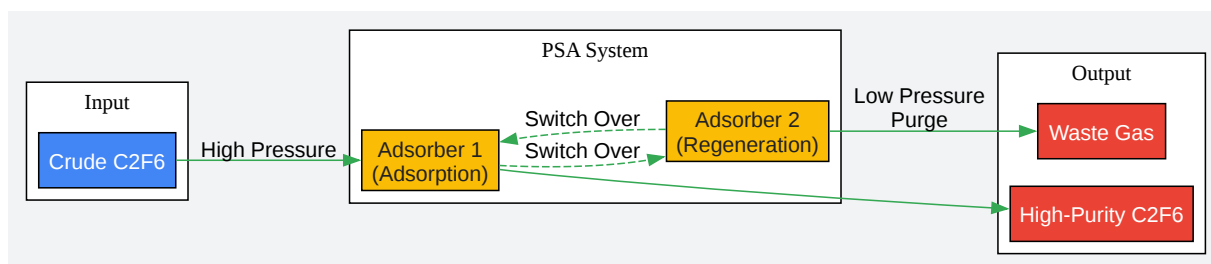
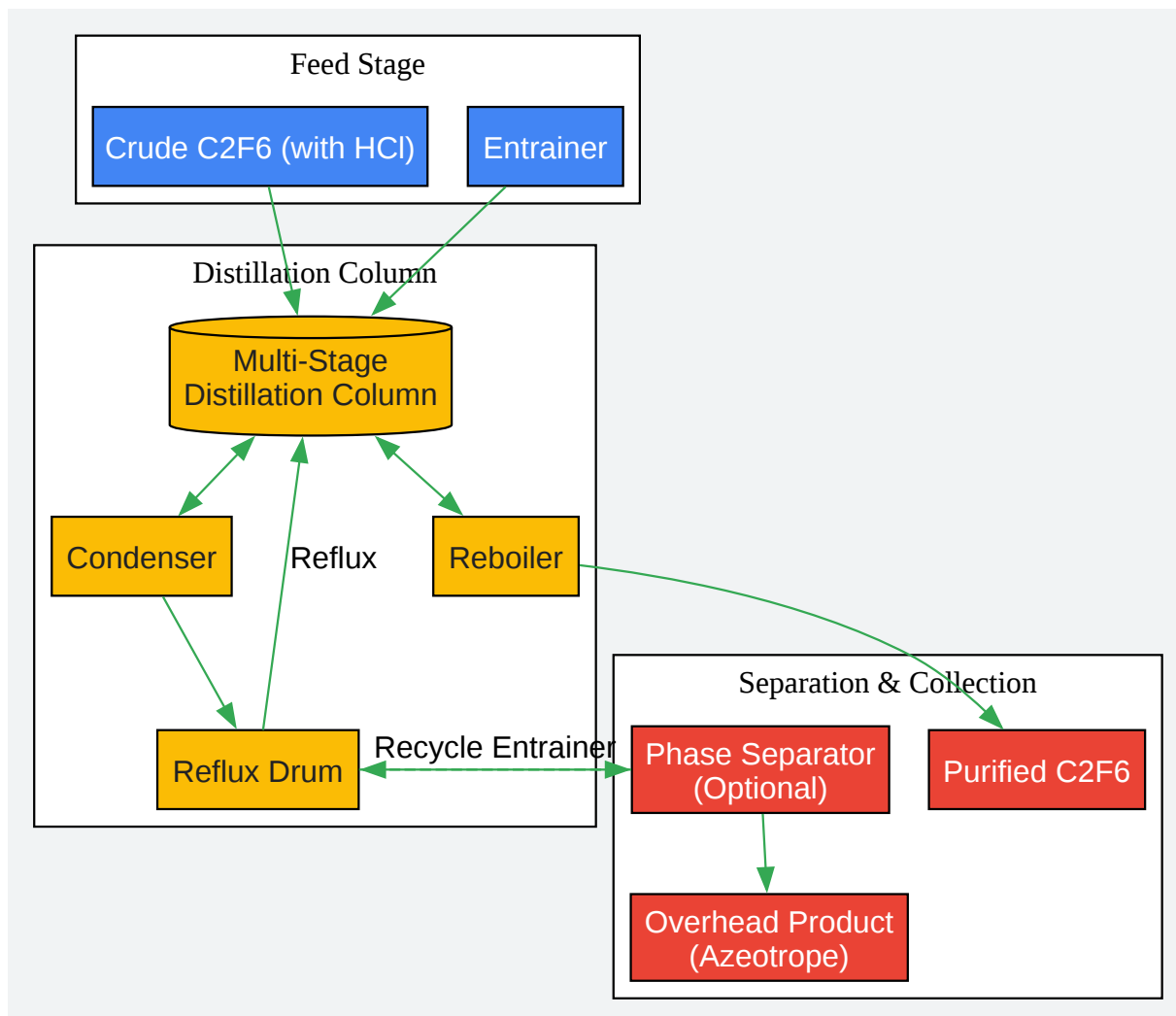
Experimental Protocol: Azeotropic Distillation of **Hexafluoroethane**

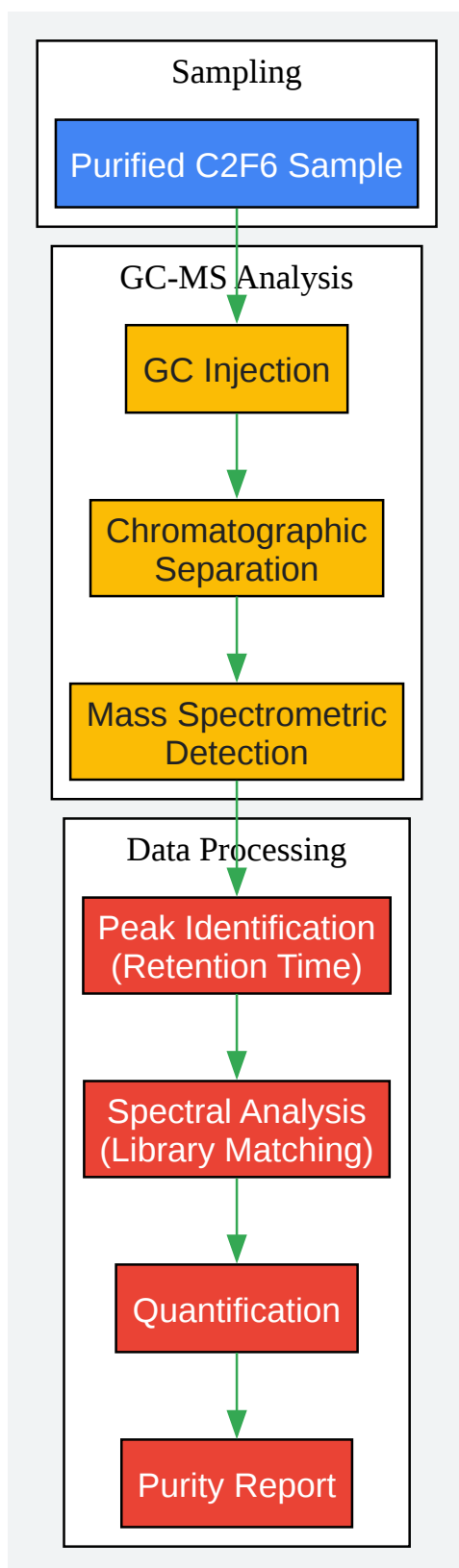
- **Apparatus Setup:**
 - A multi-stage distillation column (e.g., 20-50 theoretical plates) constructed from materials compatible with HCl and fluorocarbons (e.g., stainless steel, nickel alloys).
 - A reboiler to provide heat to the bottom of the column.
 - A condenser at the top of the column to liquefy the overhead vapor.
 - A reflux drum to collect the condensed liquid and control the reflux ratio.
 - A phase separator (decanter) if a heterogeneous azeotrope is formed.
 - Feed and product collection vessels.
- **Procedure:**

1. Introduce the crude **hexafluoroethane** containing HCl into the distillation column at an appropriate feed stage.
2. Introduce the entrainer (e.g., benzene) into the system. The entrainer can be added to the feed stream or directly into the reflux drum.[\[1\]](#)
3. Heat the reboiler to initiate vaporization. The column operating pressure is typically maintained between 1 and 10 atmospheres.[\[2\]](#)
4. Control the column temperature profile and reflux ratio to achieve the desired separation. For an HCl-water-benzene system, the top of the tower temperature is maintained between 68.3-69.1°C with a reflux ratio of 1-3.[\[1\]](#)
5. The lower-boiling azeotrope (entrainer-HCl) is collected as the overhead product.
6. The purified **hexafluoroethane** is collected from the bottom of the column.
7. If a heterogeneous azeotrope is formed, the overhead condensate is passed to a phase separator. The entrainer-rich phase is typically recycled back to the distillation column, while the impurity-rich phase is removed.[\[1\]](#)
8. Analyze the purity of the final product using Gas Chromatography (GC) with appropriate detectors.

Expected Results: This process can effectively reduce HCl content to parts-per-million (ppm) levels or lower, achieving high-purity **hexafluoroethane** suitable for electronic applications.

Workflow for Azeotropic Distillation





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References

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